Technical Guide: Synthesis of 3-(Cyclohexyloxy)propanimidamide Hydrochloride

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Compound of Interest

Compound Name:	*3-(Cyclohexyloxy)propanimidamide hydrochloride*
CAS No.:	*1210660-47-1*
Cat. No.:	*B1463516*

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CAS No: 1210660-47-1 (Target Compound) Formula: C

H

N

O · HCl Molecular Weight: 206.71 g/mol Role: Senior Application Scientist Date: February 19, 2026

Strategic Overview & Retrosynthesis

The synthesis of **3-(cyclohexyloxy)propanimidamide hydrochloride** is best approached via a two-stage convergent pathway. The core challenge lies in the effective installation of the amidine functionality without hydrolyzing the ether linkage.

The most robust route utilizes the Pinner Reaction, converting a nitrile precursor into an imidate ester, followed by ammonolysis. This method avoids the harsh reducing conditions of direct

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nitrile reduction (which yields amines) and provides the target directly as the stable hydrochloride salt.

Retrosynthetic Pathway

The target molecule is disconnected at the amidine carbon, revealing 3-(cyclohexyloxy)propanenitrile as the key intermediate. This nitrile is further disconnected via a retro-Michael addition to cyclohexanol and acrylonitrile.

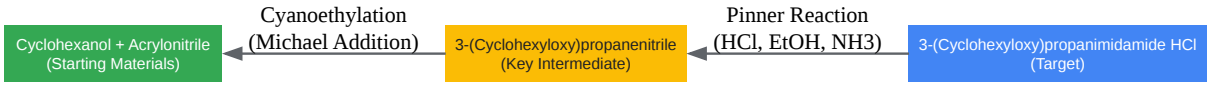

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Figure 1: Retrosynthetic analysis showing the disconnection to commercially available starting materials.

Experimental Protocols

Step 1: Synthesis of 3-(Cyclohexyloxy)propanenitrile

Reaction Type: Cyanoethylation (Michael Addition) Mechanism: Base-catalyzed nucleophilic addition of an alkoxide to an electron-deficient alkene.

Rationale: The hydroxyl group of cyclohexanol is a poor nucleophile for direct displacement. We utilize Triton B (benzyltrimethylammonium hydroxide) as a phase-transfer catalyst and base.[1] It solubilizes the alkoxide intermediate and suppresses polymerization of acrylonitrile, a common side reaction with stronger metallic bases.

Reagents & Stoichiometry

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Reagent	Equiv.	Role
Cyclohexanol	1.0	Substrate
Acrylonitrile	1.2	Michael Acceptor
Triton B (40% in MeOH)	0.05	Catalyst
Hydroquinone	0.01	Polymerization Inhibitor

Detailed Protocol

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, reflux condenser, and pressure-equalizing addition funnel. Purge with nitrogen.
- Charging: Add Cyclohexanol (1.0 mol) and Triton B (0.05 mol) to the flask. Stir at room temperature for 15 minutes.
- Addition: Add Acrylonitrile (1.2 mol) dropwise via the funnel.
  - Critical Control: The reaction is exothermic.[2][3] Maintain internal temperature between 30–40°C using an external ice-water bath. Do not exceed 45°C to prevent acrylonitrile polymerization.
- Reaction: Once addition is complete, heat the mixture to 70°C for 4–6 hours. Monitor via TLC (Solvent: Hexane/EtOAc 8:2) or GC-MS until cyclohexanol is consumed (<5%).
- Workup: Cool to room temperature. Neutralize the catalyst with dilute HCl (1N). Dilute with diethyl ether and wash with water (3x) to remove unreacted acrylonitrile and catalyst.
- Purification: Dry the organic phase over anhydrous MgSO

  , filter, and concentrate. Purify the residue via vacuum distillation (bp approx. 120°C at 10 mmHg) to obtain 3-(cyclohexyloxy)propanenitrile as a clear oil.

Step 2: Synthesis of 3-(Cyclohexyloxy)propanimidamide HCl

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Reaction Type: Pinner Reaction Mechanism: Acid-catalyzed formation of an imidate ester intermediate, followed by nucleophilic substitution with ammonia.

Rationale: Direct conversion of nitriles to amidines requires anhydrous conditions to prevent hydrolysis to the amide or carboxylic acid. The intermediate Pinner Salt (Imidate Hydrochloride) is moisture-sensitive and is typically reacted in situ.

Reagents & Stoichiometry

Reagent	Equiv.	Role
3-(Cyclohexyloxy)propanenitrile	1.0	Precursor
Ethanol (Absolute)	1.1	Solvent/Reactant
HCl (gas)	Excess	Catalyst/Reagent
Ammonia (NH in EtOH)	2.0	Nitrogen Source

Detailed Protocol

Part A: Formation of the Imidate Salt

- Drying: Ensure all glassware is oven-dried. Moisture is the primary failure mode for this step.
- Solvation: Dissolve the nitrile (from Step 1) in absolute ethanol (1.1 equiv relative to nitrile). Place in a 2-neck flask with a gas inlet tube.
- Saturation: Cool the solution to 0°C in an ice/salt bath. Bubble anhydrous HCl gas through the solution for 2–3 hours until saturation is reached (weight gain indicates approx. 1.5–2.0 equiv of HCl absorbed).
    - Safety: HCl gas is corrosive and toxic. Use a scrubber trap.
- Incubation: Seal the flask tightly and store at 0–5°C (refrigerator) for 24–48 hours. The mixture may solidify or become a thick slurry as the imidate ester hydrochloride precipitates.

Part B: Ammonolysis to Amidine

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- Preparation: Prepare a solution of anhydrous ammonia in absolute ethanol (approx. 7N or saturated).
- Addition: Transfer the cold imidate reaction mixture to a larger vessel. Add the ethanolic ammonia solution (2.0 equiv) dropwise while maintaining the temperature below 10°C.
- Stirring: Allow the mixture to warm to room temperature and stir for 12–16 hours. The solution will become turbid as ammonium chloride (byproduct) precipitates.
- Isolation:
  - Filter off the inorganic NH

    Cl precipitate.
  - Concentrate the filtrate under reduced pressure to yield the crude amidine hydrochloride.
- Recrystallization: Dissolve the crude solid in a minimum amount of hot isopropanol. Add diethyl ether until slightly turbid and cool to -20°C. Collect the white crystalline solid: **3-(Cyclohexyloxy)propanimidamide hydrochloride**.

Mechanistic Visualization

The transformation relies on the electrophilic activation of the nitrile carbon by the proton, making it susceptible to attack by the alcohol oxygen.

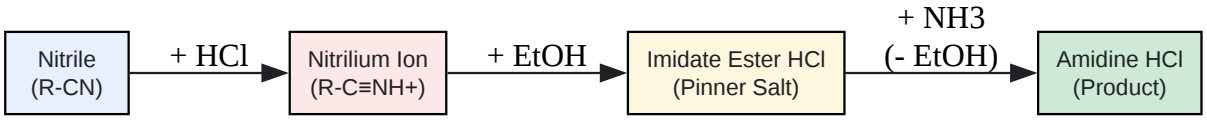

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Figure 2: Stepwise mechanism of the Pinner reaction converting the nitrile to the amidine salt.

Analytical Validation

To verify the identity of the synthesized compound, compare experimental data against these expected values.

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Technique	Expected Signal Characteristics	Structural Assignment
1H NMR (DMSO-d6)	8.8–9.2 (br s, 3H)	Amidine NH protons (C=NH, -NH)
3.65 (t, 2H)	O-CH (Ether linkage)	
3.20 (m, 1H)	Cyclohexyl CH-O	
2.60 (t, 2H)	CH -C(=NH) (Alpha to amidine)	
1.1–1.9 (m, 10H)	Cyclohexyl ring protons	
IR Spectroscopy	1680–1690 cm	C=N stretch (Strong, characteristic of amidines)
1080–1120 cm	C-O-C stretch (Ether)	
Mass Spectrometry	m/z = 171.15 [M+H]	Parent ion (Free base mass)

Safety & Handling

- Acrylonitrile: Highly toxic, volatile, and carcinogenic. Must be handled in a certified fume hood. In case of spill, treat with dilute NaOH to polymerize/neutralize.
- Anhydrous HCl: Corrosive gas. Causes severe burns.[4] Ensure the gas delivery system has a suck-back trap to prevent reaction mixture from entering the gas cylinder.
- Amidine HCl Salt: Hygroscopic. Store in a desiccator under argon.

References

- Target Compound Identification

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